

Dosing Considerations for Fenfluramine with Concomitant Stiripentol: Application Notes and Protocols

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Compound of Interest

Compound Name: *Fenlean*

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Introduction

Fenfluramine is an anti-seizure medication indicated for the treatment of seizures associated with Dravet syndrome and Lennox-Gastaut syndrome. Stiripentol is another anti-seizure medication frequently used in the management of Dravet syndrome, often in combination with other drugs. The concomitant administration of fenfluramine and stiripentol requires careful dosing considerations due to a significant drug-drug interaction. Stiripentol is a potent inhibitor of several cytochrome P450 (CYP) enzymes, which are responsible for the metabolism of fenfluramine. This interaction leads to increased plasma concentrations of fenfluramine, necessitating a dose reduction of fenfluramine to avoid potential toxicity while maintaining efficacy. These application notes provide a detailed overview of the dosing recommendations, the underlying pharmacokinetic interactions, and relevant experimental protocols.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the dosing and pharmacokinetic parameters of fenfluramine when administered with and without stiripentol.

Table 1: Recommended Dosing of Fenfluramine (FINTEPLA®)

Population	Initial Dose	Titration Schedule	Recommended Maintenance Dose	Maximum Daily Dose
With Concomitant Stiripentol	0.1 mg/kg twice daily[1][2]	Day 7: 0.15 mg/kg twice daily Day 14: 0.2 mg/kg twice daily[1][2]	0.2 mg/kg twice daily[1][3][4][5][6]	17 mg[1][3][4][5][6][7]
Without Concomitant Stiripentol	0.1 mg/kg twice daily[2]	Day 7: 0.2 mg/kg twice daily Day 14: 0.35 mg/kg twice daily*[2]	0.35 mg/kg twice daily[2][3][4][5]	26 mg[2][3][4][5]

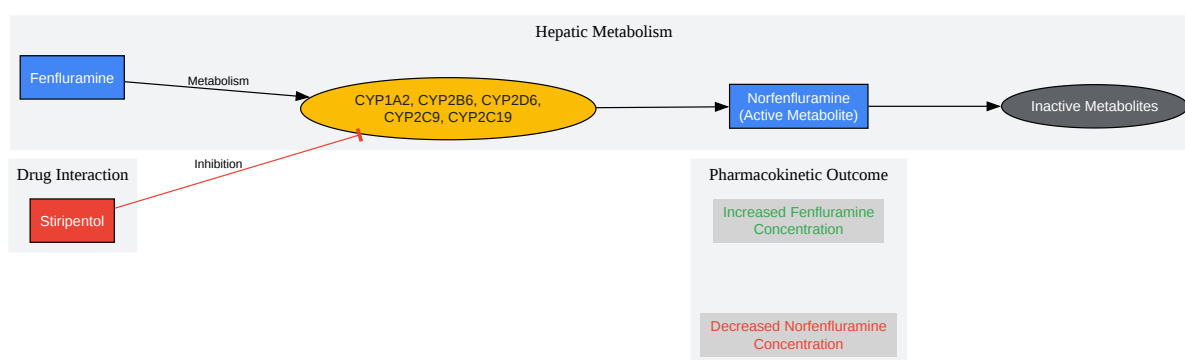
*For patients not on concomitant stiripentol in whom a more rapid titration is warranted, the dose may be increased every 4 days.[3][4]

Table 2: Pharmacokinetic Interaction of Fenfluramine and Stiripentol Regimen

Pharmacokinetic Parameter	Fenfluramine (alone)	Fenfluramine + Stiripentol Regimen	% Change
Fenfluramine			
C _{max} (ng/mL)	Geometric Mean Varies	Increased	↑ 18-20%[8][9]
AUC (ngh/mL)	Geometric Mean Varies	Increased	↑ 69-130%[8][9][10]
Norfenfluramine (Active Metabolite)			
C _{max} (ng/mL)	16.4 ± 4.4[11]	10.2 ± 4.2[11]	↓ ~42%[8]
AUC (ngh/mL)	Geometric Mean Varies	Decreased	↓ ~41-60%[8][9][10]

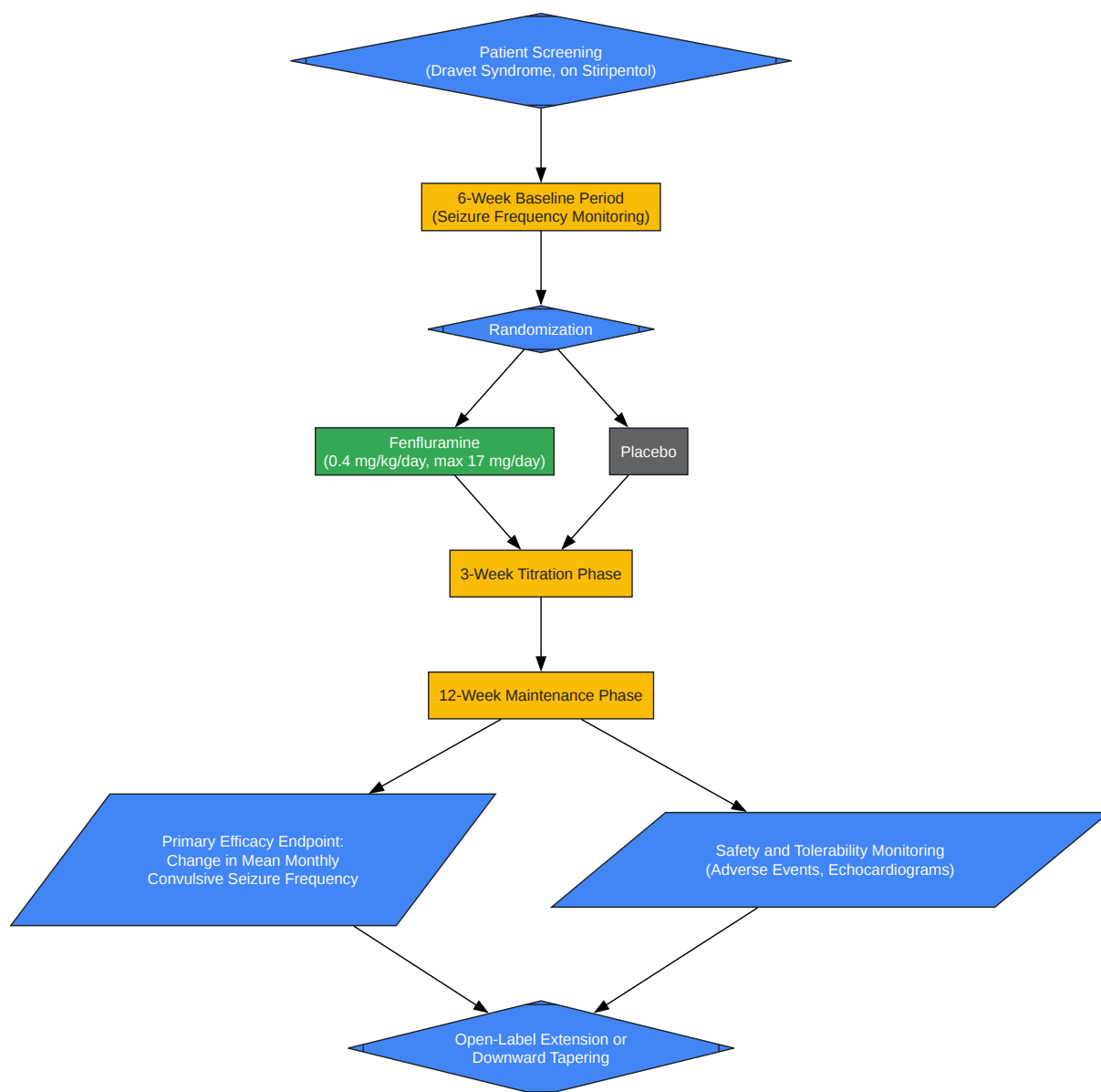
*Stiripentol Regimen: Stiripentol, Clobazam, and Valproate. Data from a Phase 1 study in healthy adult volunteers.[11][12]

Signaling Pathways and Experimental Workflows



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Caption: Metabolic pathway of fenfluramine and the inhibitory effect of stiripentol.



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Caption: Workflow of a Phase 3 clinical trial for fenfluramine with stiripentol.

Experimental Protocols

Phase 1 Pharmacokinetic Drug-Drug Interaction Study

Objective: To assess the pharmacokinetic (PK) and safety of fenfluramine administered with and without a combined antiepileptic drug regimen of stiripentol, clobazam, and valproate in healthy subjects.[11][12]

Study Design:

- Type: Open-label, randomized, single-dose, 3-period crossover study.[11][12]
- Participants: 26 healthy adult subjects.[11][12]
- Treatment Arms:
 - Single dose of fenfluramine (0.8 mg/kg).[11][12]
 - Stiripentol (3,500 mg), clobazam (20 mg), and valproate (25 mg/kg, max. 1,500 mg).[11][12]
 - Single dose of fenfluramine (0.8 mg/kg) plus the stiripentol regimen.[11][12]
- Washout Period: 17 days between treatment periods.[11][12]
- PK Sampling: Blood samples were collected for 72 hours after drug administration to determine non-compartmental PK parameters for fenfluramine and its major metabolite, norfenfluramine.[11][12]

Key Findings:

- The stiripentol regimen moderately increased the C_{max} and AUC of fenfluramine while reducing the C_{max} and AUC of norfenfluramine.[11][12]
- Fenfluramine did not have a significant impact on the pharmacokinetics of stiripentol, clobazam, or valproate.[11][12]
- The co-administration was generally well-tolerated, with adverse events being mild to moderate and resolving spontaneously.[11][12]

- The results suggested that a downward dose adjustment of fenfluramine may be warranted when co-administered with stiripentol.[11][12]

Phase 3 Efficacy and Safety Study in Dravet Syndrome

Objective: To evaluate the efficacy and safety of add-on fenfluramine in patients with Dravet Syndrome (DS) receiving stiripentol-inclusive antiepileptic drug (AED) regimens.[13][14]

Study Design:

- Type: Double-blind, parallel-group, placebo-controlled, phase 3 randomized clinical trial.[13][14]
- Participants: 87 patients aged 2 to 18 years with a confirmed diagnosis of DS whose seizures were poorly controlled with their current stiripentol-inclusive AED regimen.[13][14]
- Interventions:
 - Fenfluramine group (n=43): Fenfluramine at a dose of 0.4 mg/kg/d (maximum, 17 mg/d). [13][14]
 - Placebo group (n=44): Matching placebo.[13][14]
- Study Periods:
 - Baseline: 6-week period to establish baseline convulsive seizure frequency.[13][14][15]
 - Titration: 3-week gradual dose escalation.[13][14][15]
 - Maintenance: 12-week stable dose period.[13][14][15]
- Primary Efficacy Endpoint: The change in mean monthly convulsive seizure frequency from baseline.[14]

Key Findings:

- Patients treated with fenfluramine achieved a 54.0% greater reduction in mean monthly convulsive seizure frequency compared to placebo.[13][14]

- A significantly higher proportion of patients in the fenfluramine group experienced a clinically meaningful ($\geq 50\%$) reduction in monthly convulsive seizure frequency (54% vs 5% for placebo).[13][14]
- Fenfluramine was generally well-tolerated. The most common adverse events were decreased appetite, fatigue, diarrhea, and pyrexia.[13]
- No patients developed valvular heart disease or pulmonary hypertension during the trial.[14][16]

Conclusion

The concomitant use of fenfluramine and stiripentol necessitates a dose reduction of fenfluramine due to the inhibitory effect of stiripentol on fenfluramine's metabolism. For patients on a stiripentol-containing regimen, the recommended maintenance dose of fenfluramine is 0.2 mg/kg twice daily, with a maximum daily dose of 17 mg. Clinical studies have demonstrated that this adjusted dose of fenfluramine is safe and effective in reducing seizure frequency in patients with Dravet syndrome. Researchers and drug development professionals should be aware of this significant drug-drug interaction and adhere to the recommended dosing guidelines to ensure patient safety and therapeutic efficacy. Careful monitoring for both efficacy and adverse events is crucial when these medications are co-administered.

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